

commercial suppliers of 5,7-Dichloro-2-methylquinoline

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Compound of Interest

Compound Name: **5,7-Dichloro-2-methylquinoline**

Cat. No.: **B1318215**

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Technical Guide: 5,7-Dichloro-2-methylquinoline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5,7-Dichloro-2-methylquinoline**, a halogenated heterocyclic compound. Due to the limited availability of in-depth technical data and biological studies on **5,7-Dichloro-2-methylquinoline**, this guide also includes information on the closely related and more extensively studied compound, 5,7-Dichloro-8-hydroxy-2-methylquinoline, to provide relevant context and potential areas of investigation. This guide covers commercial sourcing, chemical properties, and relevant experimental data, presented in a format accessible to researchers and professionals in drug development.

Commercial Sourcing and Chemical Properties

5,7-Dichloro-2-methylquinoline is available from several commercial suppliers. The table below summarizes key information from various sources. Researchers are advised to confirm product specifications with the supplier prior to purchase.

Supplier	Product Name	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich (via Fisher Scientific)	5,7-Dichloro-2-methylquinoline	Not specified	26933-09-5	C ₁₀ H ₇ Cl ₂ N	212.08
Santa Cruz Biotechnology, Inc.	5,7-Dichloro-2-methylquinoline	Not specified	26933-09-5	C ₁₀ H ₇ Cl ₂ N	212.08
Unnamed Supplier	5,7-Dichloro-2-methylquinoline	min 98%	26933-09-5	C ₁₀ H ₇ Cl ₂ N	212.08[1]

Synthesis Protocols

Detailed, peer-reviewed synthesis protocols specifically for **5,7-Dichloro-2-methylquinoline** are not readily available in the public domain. However, a patented method for the synthesis of the related compound, 5,7-dichloro-8-hydroxy-quinaldine (also known as 5,7-dichloro-8-hydroxy-2-methylquinoline), provides a relevant synthetic strategy.

Important Note: The following protocol is for the synthesis of 5,7-Dichloro-8-hydroxy-2-methylquinoline, not **5,7-Dichloro-2-methylquinoline**.

Protocol: Synthesis of 5,7-Dichloro-8-hydroxy-quinaldine[2]

This process involves the chlorination of 8-hydroxy-quinaldine.

- Starting Material: 8-hydroxy-quinaldine
- Reagents: Chloroform, Chlorine, Iodine, Sodium pyrosulphite, Ammonia
- Procedure:

- A solution of 8-hydroxy-quinaldine in chloroform is prepared.
- 0.5 to 5% by weight of iodine (based on the weight of the starting material) is added to the solution.
- The solution is chlorinated with an excess of chlorine.
- After chlorination, the solvent is removed from the reaction mixture by distillation with the addition of water.
- The chlorinated product is then precipitated.
- The pH of the reaction mixture is adjusted to 2 with ammonia, and the mixture is filtered while hot.
- The resulting residue of 5,7-dichloro-8-hydroxy-quinaldine is washed with an aqueous 3% sodium bisulphite solution and water.
- Yield: Approximately 94% of the theoretical yield.
- Melting Point: 109-110 °C.

Biological Activity

Direct studies on the biological activity of **5,7-Dichloro-2-methylquinoline** are limited. However, extensive research has been conducted on the antifungal and antibacterial properties of 5,7-dichloro-8-hydroxy-2-methylquinoline.

Antifungal Activity of 5,7-Dichloro-8-hydroxy-2-methylquinoline

A study investigating the in vitro antifungal activity of various substituted 2-methyl-8-quinolinols demonstrated that the 5,7-dichloro derivative is highly effective.^[3]

- Tested Organisms: *Aspergillus niger*, *A. oryzae*, *Trichoderma viride*, *Myrothecium verrucaria*, and *Trichophyton mentagrophytes*.

- Findings: The 5,7-dichloro and 5,7-dibromo derivatives of 2-methyl-8-quinololinol were the most fungitoxic compounds among those tested.[3]

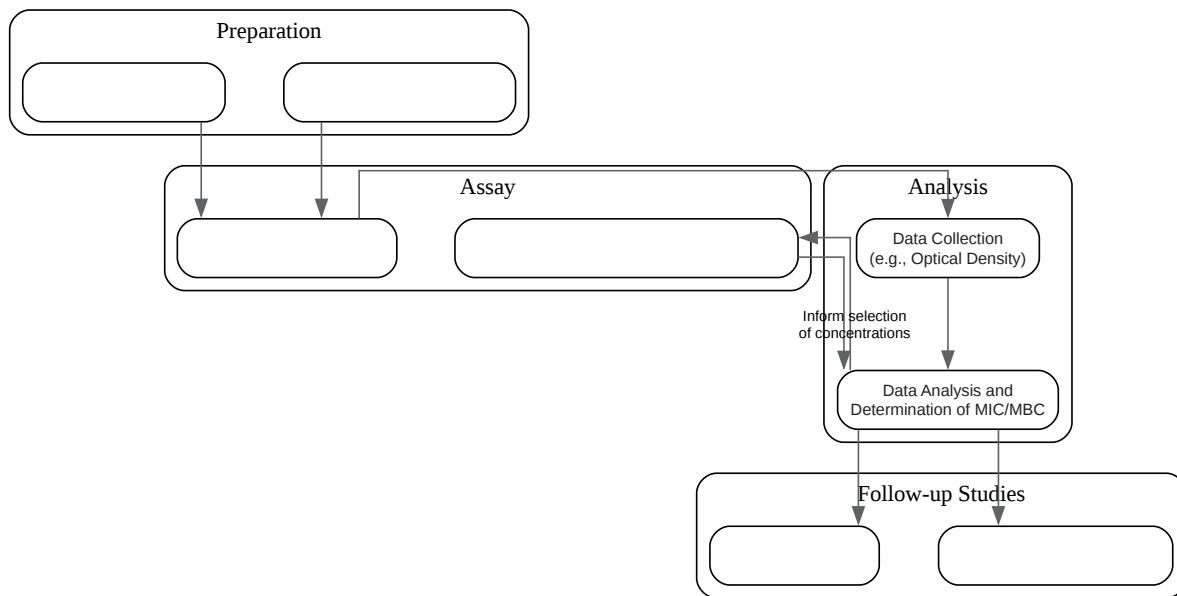
Antibacterial Activity of 5,7-Dichloro-8-hydroxy-quinoline Derivatives

Research on derivatives of 5,7-dichloro-8-hydroxy-quinoline has indicated antibacterial properties against a range of bacteria.[4]

- Tested Bacteria Include: Escherichia coli, Proteus species, Pseudomonas aeruginosa, Salmonella typhi, Staphylococcus species, and Streptococcus pyogenes.[4]

Experimental Workflows and Signaling Pathways

Due to the lack of specific information on signaling pathways for **5,7-Dichloro-2-methylquinoline**, a generalized experimental workflow for screening antimicrobial activity is presented below. This workflow is relevant for assessing the biological activity of novel quinoline derivatives.



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Caption: Generalized workflow for antimicrobial activity screening.

Conclusion

5,7-Dichloro-2-methylquinoline is a commercially available chemical intermediate. While direct research on its biological activity and mechanisms of action is not widely published, the extensive data on the related compound, 5,7-Dichloro-8-hydroxy-2-methylquinoline, suggests that halogenated quinolines are a promising area for further investigation in the development of new antimicrobial agents. The experimental protocols and workflows provided in this guide offer a starting point for researchers interested in exploring the therapeutic potential of this class of compounds.

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